H3B-6527 Technical Support Center: In Vivo Bioavailability and Food Effect

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Compound of Interest	
Compound Name:	*H3B-6527*
CAS No.:	*1702259-66-2*
Cat. No.:	*B607911*

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This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the impact of food on the in vivo bioavailability of **H3B-6527**. The information is presented in a question-and-answer format to address potential issues encountered during experimental design and execution.

Frequently Asked Questions (FAQs)

Q1: What is the effect of food on the bioavailability of **H3B-6527** in vivo?

A high-fat meal has been shown to significantly increase the systemic exposure of **H3B-6527** in healthy volunteers.[1] In a Phase I clinical study, administration of a single 200 mg dose of **H3B-6527** with a high-fat breakfast resulted in a 1.5- to 2.5-fold increase in plasma exposure compared to administration under fasted conditions.[1] Food also delayed and prolonged the absorption of **H3B-6527**.[1]

Q2: How does a high-fat meal specifically affect the pharmacokinetic (PK) parameters of **H3B-6527**?

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The key pharmacokinetic parameters of **H3B-6527** are significantly altered when co-administered with a high-fat meal. The maximum plasma concentration (Cmax) increased by approximately 1.74-fold, and the total exposure (AUC0-t) increased by about 2.46-fold.[1] The time to reach maximum plasma concentration (tmax) was also delayed.[1]

Q3: Does the administration of **H3B-6527** with food affect inter-subject variability?

Yes, lower inter-subject variability in the pharmacokinetics of **H3B-6527** was observed when administered in the fed state compared to the fasted state in healthy volunteers.[1]

Troubleshooting Guide

Issue: Conflicting reports on the food effect of **H3B-6527**.

Researchers may encounter seemingly contradictory information regarding the impact of food on **H3B-6527** bioavailability. While a dedicated food-effect study in healthy volunteers (NCT03424577) reported a significant increase in exposure with a high-fat meal, an abstract from a Phase I study in cancer patients (NCT02834780) suggests that food did not meaningfully change plasma exposure.[1][2]

Possible Explanations and Considerations:

- Study Population: The dedicated food-effect study was conducted in healthy male volunteers, while the other study involved patients with advanced hepatocellular carcinoma (HCC) or intrahepatic cholangiocarcinoma (ICC).[1][2] Pathophysiological differences in cancer patients, such as altered gastrointestinal function or liver metabolism, could potentially influence drug absorption and metabolism, leading to different food effect outcomes.

- Study Design and Meal Composition: The dedicated food-effect study utilized a standardized high-fat breakfast.[1] The type and composition of meals in the study with cancer patients may have varied, potentially leading to different observations.

- Dosage and Formulation: The food-effect study used a single 200 mg dose of **H3B-6527** in a capsule formulation.[1] The study in cancer patients involved a dose escalation from 300 to 1400 mg.[3] It is possible that at higher doses, the food effect may be less pronounced.

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Differences in drug formulation between studies, if any, could also contribute to the observed discrepancies.

- Data Interpretation: The term "meaningfully change" in the abstract from the cancer patient study is qualitative.[2] Without access to the full dataset and statistical analysis, it is difficult to directly compare the magnitude of the food effect with the quantitative results from the dedicated study.

Recommendation for Researchers:

For preclinical and clinical experimental design, it is recommended to consider the findings from the dedicated food-effect study (NCT03424577) as the primary reference for understanding the potential impact of food on **H3B-6527** bioavailability.[1] It is advisable to standardize administration protocols with respect to food intake to minimize variability in drug exposure.

Data Presentation

Table 1: Pharmacokinetic Parameters of **H3B-6527** Under Fed and Fasted Conditions in Healthy Volunteers

Pharmacokinetic Parameter	Fed (with high-fat meal)	Fasted	Fed/Fasted Ratio of Geometric Means (90% CI)
Cmax	-	-	174% (102-298%)
AUC0-t	-	-	246% (146-415%)
tmax	-	-	200% (137-263%)
CV% for Cmax and AUC0-t	41.9-54.5%	64.3-70.4%	-

Data sourced from the Phase I food-effect study (NCT03424577).[1]

Experimental Protocols

Protocol: Clinical Food-Effect Study of **H3B-6527** (NCT03424577)

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- Study Design: A randomized, single-center, single-dose, open-label, 2-period crossover study.[1]
- Subjects: 12 healthy male volunteers, aged 18-55 years.[1]
- Treatment Arms:
  - Fasted Condition: A single 200 mg dose of **H3B-6527** (capsule) administered after an overnight fast.[1]
  - Fed Condition: A single 200 mg dose of **H3B-6527** (capsule) administered following a high-fat breakfast.[1]
- Pharmacokinetic Sampling: Serial blood samples were collected up to 36 hours post-dose.[1]
- Analytical Method: **H3B-6527** concentrations in plasma were measured using a validated high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method.[1]
- Data Analysis: Pharmacokinetic parameters were analyzed using a noncompartmental approach based on a mixed-effects model.[1]

Mandatory Visualizations

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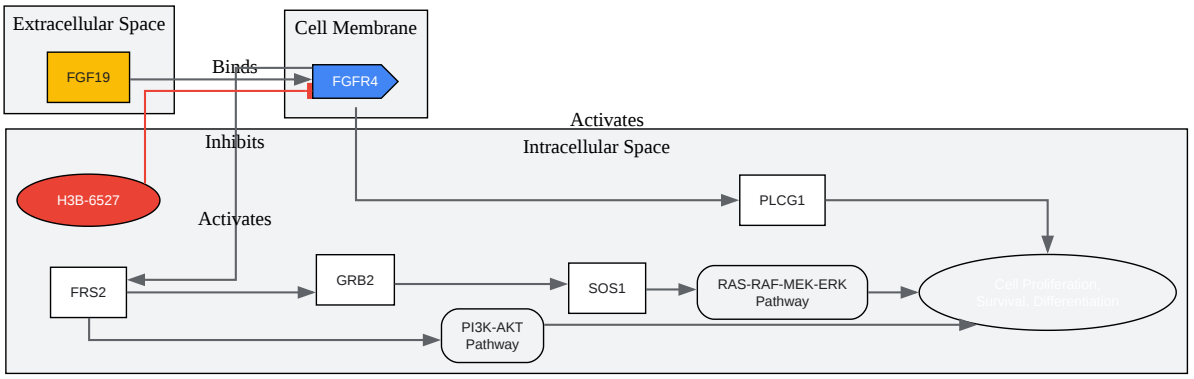

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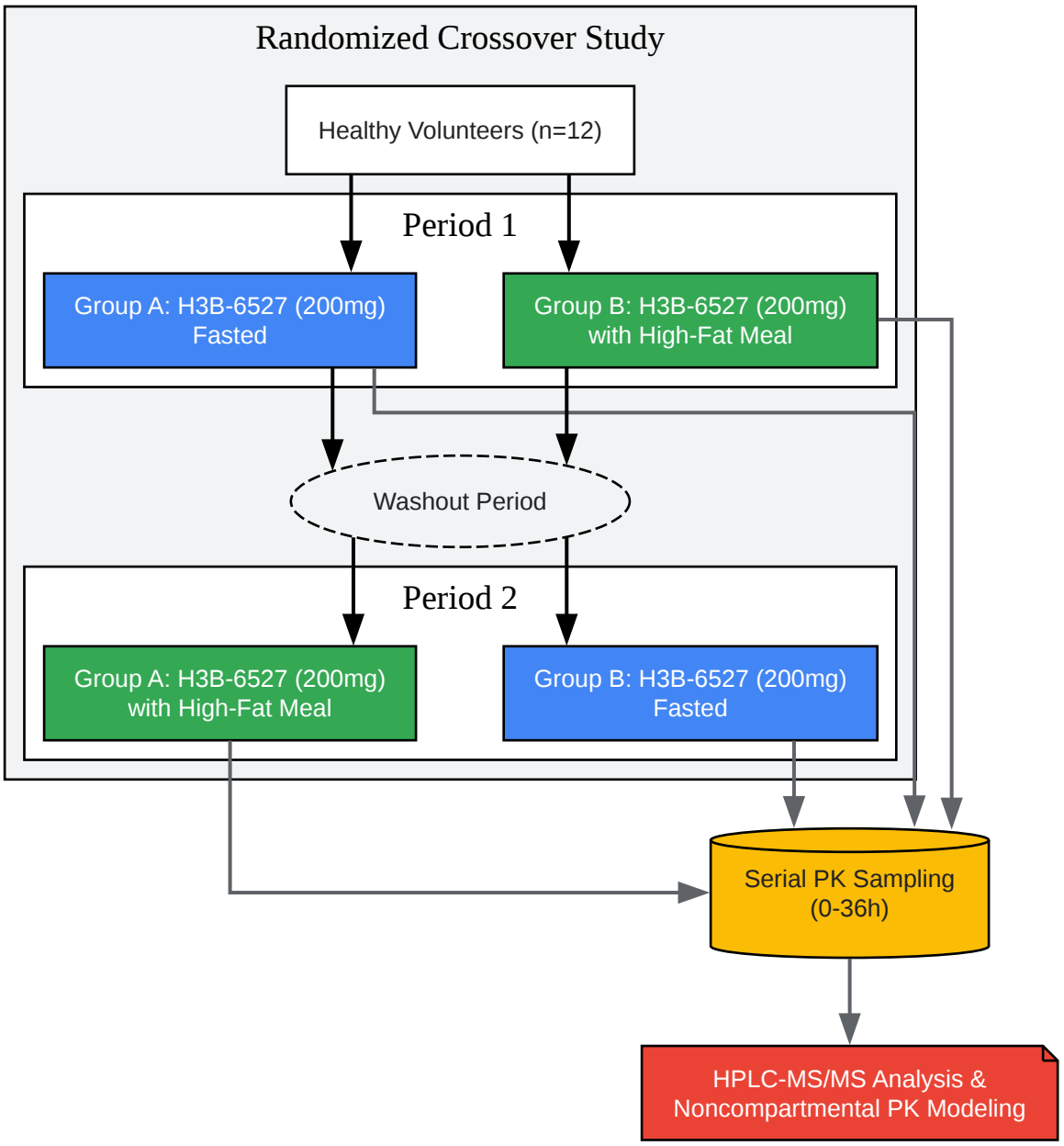

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